

How to use Guanylthiourea as a pickling accelerator for steel

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Compound of Interest

Compound Name: Guanylthiourea

Cat. No.: B104047

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An Application Note on the Use of **Guanylthiourea** as a Pickling Accelerator for Steel

For Researchers, Scientists, and Drug Development Professionals.

Introduction

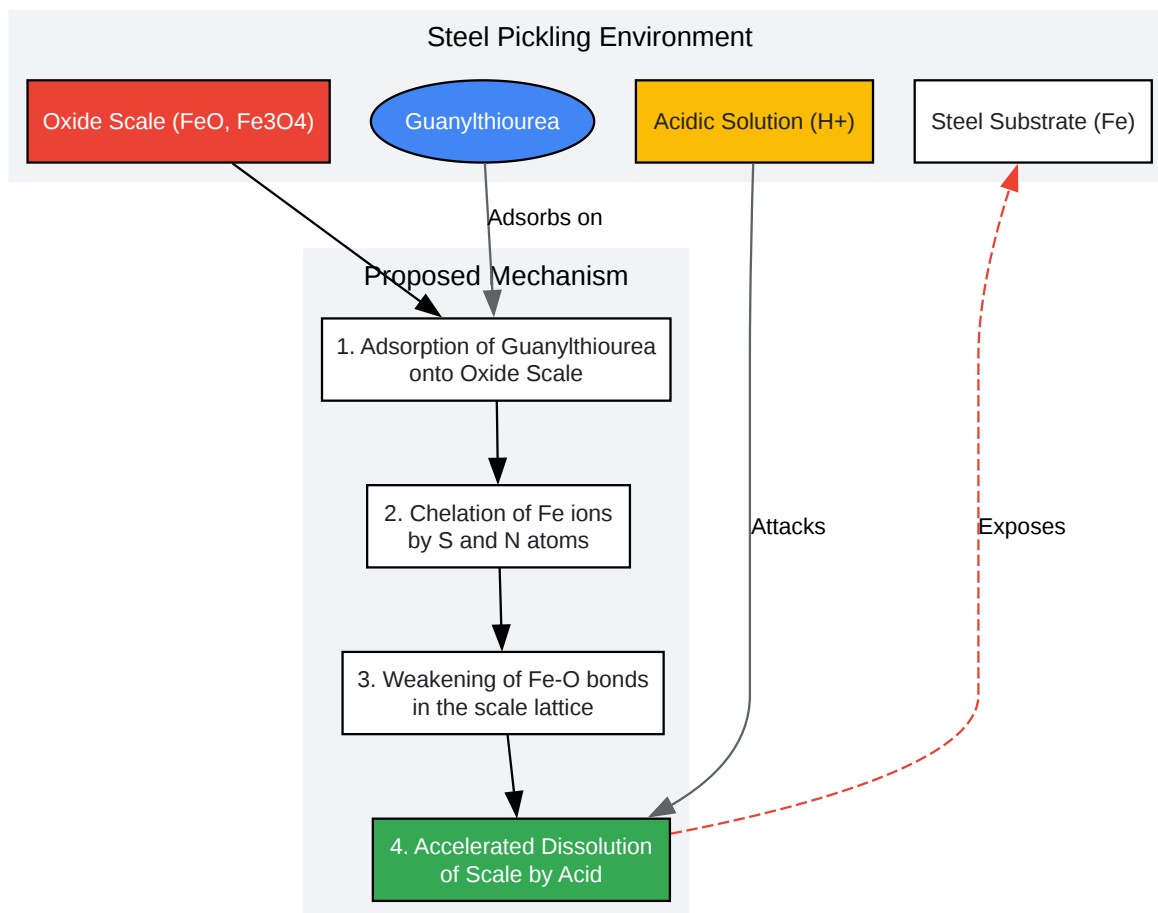
Steel pickling is a critical surface treatment process designed to remove impurities, such as rust and inorganic scale, from the surface of steel.^{[1][2]} This is typically achieved by immersing the steel in an acidic solution, known as a pickling liquor. The efficiency of this process is paramount in industrial applications to ensure a clean surface for subsequent processing, such as galvanizing or cold rolling, without damaging the underlying steel.^{[3][4][5]} While the primary goal is the removal of oxide layers, the acidic environment can also lead to the dissolution of the base metal. To counteract this, inhibitors are often added to the pickling bath. Conversely, accelerators are substances that increase the rate of scale removal.^{[6][7]}

Guanylthiourea (also known as Amidinothiourea, CAS No. 2114-02-5) is a sulfur-containing organic compound that has been identified as a component in pickling accelerator formulations.^{[1][8]} Its molecular structure, featuring both sulfur and multiple nitrogen atoms, suggests its potential to interact with metal oxides and influence the electrochemical processes at the steel-acid interface. These application notes provide a detailed protocol for evaluating the efficacy of **guanylthiourea** as a pickling accelerator for steel, including methods to quantify its effect on both scale removal rates and corrosion inhibition.

Proposed Mechanism of Action

While the precise mechanism of **guanylthiourea** as a pickling accelerator is not extensively documented, a plausible mechanism can be proposed based on the known chemistry of thiourea derivatives and the steel pickling process. The pickling of carbon steel in acids like hydrochloric acid (HCl) primarily involves the dissolution of the wustite (FeO) layer of the scale. [4][9][10] This process can be accelerated by compounds that can effectively interact with the iron oxides.

Guanylthiourea, with its sulfur and nitrogen atoms, can act as a chelating agent. It is proposed that **guanylthiourea** adsorbs onto the oxide scale surface. The sulfur and nitrogen atoms can donate lone pairs of electrons to form coordination complexes with the Fe(II) and Fe(III) ions within the oxide lattice. This complexation can weaken the Fe-O bonds, making the oxide more susceptible to acid attack and dissolution. Furthermore, by modifying the surface charge and potential of the scale, it may facilitate the electrochemical reactions that lead to its removal. While accelerating scale removal, it is also likely to exhibit inhibitive properties on the exposed base metal, a common dual-functionality among such compounds.[7]



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Caption: Proposed mechanism of **Guanylthiourea** as a pickling accelerator.

Application Data

The following tables summarize the type of quantitative data that would be generated when evaluating **guanylthiourea**'s performance. The data are illustrative and intended to show expected trends.

Table 1: Effect of **Guanylthiourea** Concentration on Descaling Time

Guanylthiourea Conc. (g/L)	Pickling Temperature (°C)	Descaling Time (seconds)
0 (Control)	70	120
0.5	70	95
1.0	70	75
2.0	70	60

| 5.0 | 70 | 62 |

Table 2: Effect of **Guanylthiourea** on Corrosion Inhibition of Mild Steel

Guanylthiourea Conc. (g/L)	Immersion Time (hours)	Weight Loss (mg/cm ²)	Corrosion Rate (g/m ² /h)	Inhibition Efficiency (%)
0 (Control)	4	25.0	6.25	0
0.5	4	8.0	2.00	68.0
1.0	4	5.5	1.38	78.0
2.0	4	3.0	0.75	88.0

| 5.0 | 4 | 2.5 | 0.63 | 90.0 |

Experimental Protocols

The following protocols detail the methodologies for evaluating **guanylthiourea** as a pickling accelerator.

Materials and Equipment

- Steel Coupons: Hot-rolled mild steel sheets. Prepare two sets: one with the original oxide scale and one descaled (for corrosion tests).
- Guanylthiourea**: Purity >98%.[\[1\]](#)[\[11\]](#)
- Pickling Acid: Hydrochloric acid (e.g., 15% w/v aqueous solution).

- Equipment: Water bath/thermostat, beakers, analytical balance (± 0.1 mg), stopwatch, desiccator, calipers, ultrasonic cleaner, personal protective equipment (PPE).
- (Optional): Potentiostat/galvanostat for electrochemical measurements.

Preparation of Steel Coupons

- Cut the steel sheet into coupons of a suitable size (e.g., 3 cm x 3 cm).
- Measure the dimensions of each coupon to calculate the surface area.
- For the "scaled" set, degrease the coupons by washing with acetone, then ethanol, and dry them.
- For the "descaled" set (for corrosion tests), pickle the coupons in an uninhibited acid bath to remove all scale, rinse thoroughly with deionized water, neutralize with a dilute NaOH solution, rinse again, dry, and then polish to a uniform finish.
- Degrease all coupons as described above, weigh them accurately using an analytical balance, and store them in a desiccator until use.

Protocol A: Evaluation of Pickling Acceleration (Weight Loss Method)

This protocol measures the time required to remove the oxide scale.

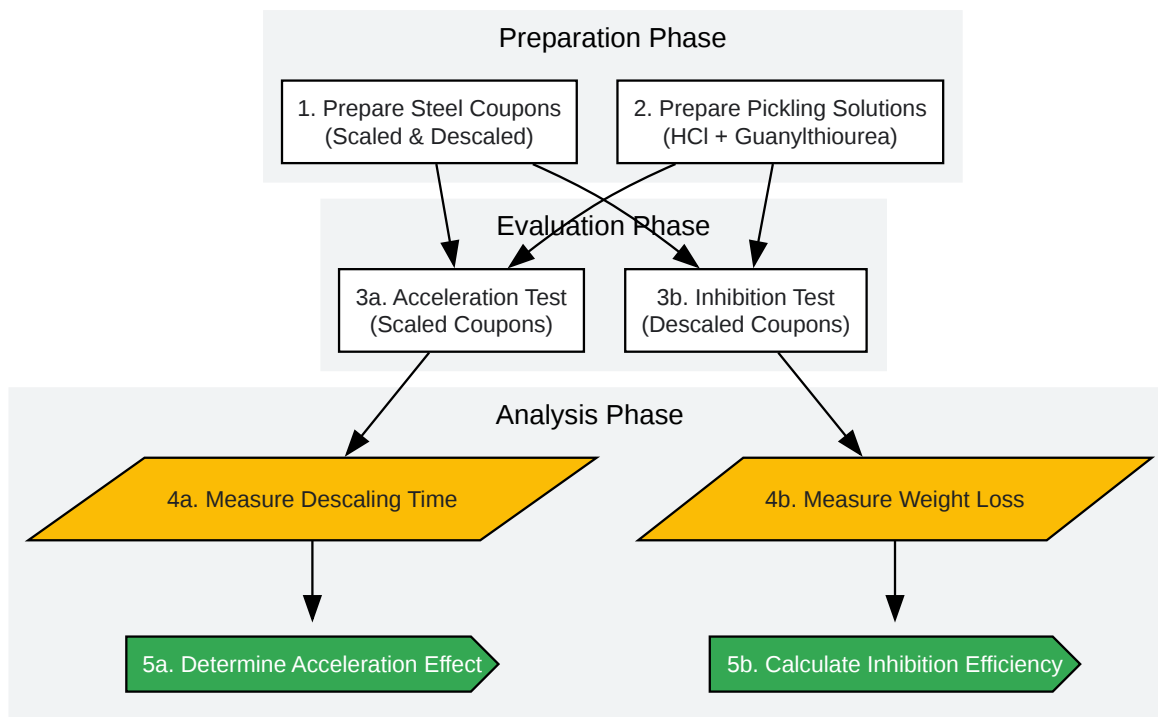
- Prepare pickling solutions of 15% HCl containing various concentrations of **guanylthiourea** (e.g., 0, 0.5, 1.0, 2.0, 5.0 g/L).
- Heat the solutions to the desired temperature (e.g., 70°C) in a water bath.
- Immerse a pre-weighed "scaled" coupon into each solution.
- Visually inspect the coupon at regular intervals. The "descaling time" is the time required for the black oxide scale to be completely removed, revealing the bare metal surface.[\[10\]](#)
- Once descaled, immediately remove the coupon, rinse with deionized water, neutralize, rinse again, dry thoroughly, and reweigh.

- Calculate the weight loss due to scale removal.

Protocol B: Evaluation of Corrosion Inhibition (Weight Loss Method)

This protocol measures the protective effect of **guanylthiourea** on the base metal.

- Use the same set of pickling solutions as in Protocol A.
- Immerse a pre-weighed "descaled" coupon into each solution for a fixed period (e.g., 4 hours) at the test temperature.
- After the immersion period, remove the coupons, rinse thoroughly, scrub gently with a soft brush to remove any loose deposits, rinse again, dry, and reweigh.
- Calculate the weight loss (ΔW).
- Calculate the Corrosion Rate (CR) in g/m²/h using the formula: $CR = \Delta W / (A * t)$ where ΔW is the weight loss in grams, A is the surface area in m², and t is the immersion time in hours.
- Calculate the Inhibition Efficiency (IE%) using the formula: $IE\% = [(CR_{uninh} - CR_{inh}) / CR_{uninh}] * 100$ where CR_{uninh} is the corrosion rate in the uninhibited solution (control) and CR_{inh} is the corrosion rate in the solution with **guanylthiourea**.



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